

Microwave-Assisted Synthesis of Lactose Octaacetate: An Application Note and Protocol

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Compound of Interest

Compound Name: *Lactose octaacetate*

Cat. No.: *B15565655*

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Abstract

This document provides a detailed protocol for the synthesis of **lactose octaacetate** via a microwave-assisted method. This "green" chemistry approach offers significant advantages over conventional heating methods, including drastically reduced reaction times and high yields.[1] The protocol outlines the required reagents and equipment, step-by-step experimental procedures, and methods for purification and characterization of the final product. The presented data, summarized from multiple studies, will assist researchers in optimizing the synthesis for their specific applications. **Lactose octaacetate** and other sugar esters are valuable compounds in the pharmaceutical and cosmetic industries, known for their biodegradable and surfactant properties.[2]

Introduction

The acetylation of carbohydrates is a fundamental reaction in organic chemistry, often employed to protect hydroxyl groups during multi-step syntheses. **Lactose octaacetate**, a fully acetylated derivative of lactose, serves as a key intermediate in the synthesis of various biologically active molecules. Traditional methods for its synthesis often involve prolonged

heating and the use of hazardous solvents.[2][3] Microwave-assisted organic synthesis has emerged as a powerful tool to accelerate chemical reactions, offering a more energy-efficient and environmentally friendly alternative.[3][4] This protocol details a one-pot, solvent-free microwave-assisted synthesis of **lactose octaacetate** using acetic anhydride and sodium acetate as a catalyst.[1][2]

Experimental Protocol

Materials and Reagents:

- D-(+)-Lactose monohydrate
- Acetic anhydride
- Anhydrous sodium acetate
- 95% Ethanol
- Distilled water
- Ice

Equipment:

- Microwave reactor
- Round-bottom flask
- Magnetic stirrer and stir bar
- Beaker
- Vacuum filtration apparatus (e.g., Büchner funnel and flask)
- Vacuum oven
- Melting point apparatus
- FTIR and NMR spectrometers for characterization

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 10.0 g (0.029 mol) of D-(+)-lactose monohydrate, 30 cm³ (0.27 mol) of acetic anhydride, and 3.0 g (0.036 mol) of anhydrous sodium acetate.[1][2]
- **Microwave Irradiation:** Place the flask in the microwave reactor and irradiate the mixture at 700 W. The reaction time can be varied to optimize the yield (e.g., 10, 15, 20 minutes).[1]
- **Precipitation:** After irradiation, carefully pour the hot reaction mixture into a beaker containing 200 cm³ of distilled water and ice cubes.[1][2]
- **Isolation:** Stir the mixture and leave it at 4 °C for 12 hours to allow for the complete precipitation of the **lactose octaacetate** as a white solid.[1][2]
- **Filtration and Washing:** Filter the precipitate under vacuum and wash it thoroughly with distilled water.[1][2]
- **Purification:** Recrystallize the crude product from 95% ethanol, followed by another recrystallization from distilled water to obtain the purified **lactose octaacetate**. [1][2]
- **Drying:** Dry the purified product in a vacuum oven until a constant weight is achieved.[1][2]
- **Characterization:** Characterize the final product by determining its melting point and analyzing its structure using FTIR and NMR spectroscopy.[1]

Data Presentation

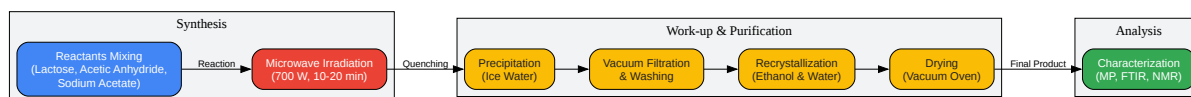
The following table summarizes the quantitative data from a study on the microwave-assisted synthesis of **lactose octaacetate** at different reaction times.

Sample ID	Reaction Time (minutes)	Microwave Power (W)	Yield (%)	Melting Point (°C)	Degree of Substitution
LA 1	10	700	78	89.8 - 90.8	3.71
LA 2	15	700	91	90.1 - 91.1	3.27
LA 3	20	700	91	89.9 - 90.9	3.21
LA 4	30	700	39	93.8 - 94.8	3.54
LA C	60 (Conventional)	N/A	85	90.5 - 91.5	3.37

Table adapted from Biointerface Research in Applied Chemistry.[1]

As the data indicates, the highest yields (91%) were achieved with microwave irradiation for 15-20 minutes.[1] This represents a significant reduction in reaction time compared to conventional heating methods.[1]

Experimental Workflow



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Caption: Experimental workflow for the microwave-assisted synthesis of **lactose octaacetate**.

Conclusion

The microwave-assisted synthesis of **lactose octaacetate** is a rapid, efficient, and high-yielding method. This protocol provides a clear and reproducible procedure for researchers in various scientific disciplines. The significant reduction in reaction time and the high purity of the resulting product make this an attractive alternative to conventional synthetic routes.

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